

Personal protective equipment for handling Ceperognastat

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Compound of Interest

Compound Name: Ceperognastat

Cat. No.: B10827944

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Essential Safety and Handling Guide for Ceperognastat

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This document provides crucial safety and logistical information for the handling of **Ceperognastat** (also known as LY3372689), an orally active O-GlcNAcase (OGA) enzyme inhibitor. Strict adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

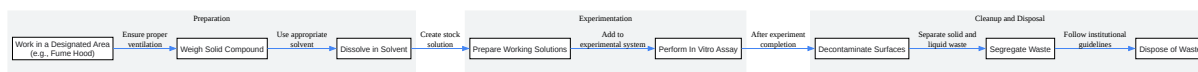
Given that **Ceperognastat** is a potent small molecule enzyme inhibitor, a comprehensive approach to personal protection is mandatory. The following table summarizes the required PPE for various laboratory activities involving this compound.

Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Nitrile or neoprene gloves (double-gloving recommended) - Disposable lab coat with tight cuffs - ANSI-approved safety glasses with side shields or chemical splash goggles - Face shield - NIOSH-approved respirator (N95 or higher)
Solution Preparation and Handling	- Nitrile or neoprene gloves - Disposable lab coat - ANSI-approved safety glasses with side shields or chemical splash goggles
Cell Culture and In Vitro Assays	- Nitrile gloves - Lab coat - Safety glasses
Spill Cleanup	- Chemical-resistant gloves (nitrile or neoprene) - Disposable coveralls - Chemical splash goggles - NIOSH-approved respirator with organic vapor cartridges

Note: All PPE should be donned before entering the designated handling area and removed before exiting. Used disposable PPE must be discarded as chemical waste.

Operational Plan for Safe Handling

A systematic approach is critical when working with potent compounds like **Ceperognastat**. The following workflow is designed to minimize exposure risk at each stage of a typical experimental process.



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